

A Comprehensive Technical Guide to Fluorine Perchlorate (FOClO₃)

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Compound of Interest

Compound Name: Fluorine perchlorate

CAS No.: 10049-03-3

Cat. No.: B12752894

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Fluorine perchlorate** is an extremely unstable and dangerously explosive compound. The information provided herein is for academic and research purposes only. Attempting to synthesize or handle this substance requires expert knowledge and specialized equipment. Extreme caution is advised.

Nomenclature and Identification

Fluorine perchlorate is a rarely encountered inorganic compound with a unique chemical structure and high reactivity. Proper identification is crucial for safety and research accuracy.

Identifier	Value
CAS Number	10049-03-3[1]
IUPAC Name	Perchloryl hypofluorite[1]
Synonyms	Fluorine perchlorate, Chlorine tetroxyfluoride, Chlorine fluoride oxide (ClO ₄ F)
Chemical Formula	FClO ₄ or FOClO ₃ [1]

Physicochemical Properties

The quantitative properties of **fluorine perchlorate** highlight its volatile and energetic nature.

Property	Value
Molecular Weight	118.45 g/mol [2]
Appearance	Colorless gas with a penetrating odor[1]
Melting Point	-167.3 °C[1]
Boiling Point	-16 °C[1]
Standard Enthalpy of Formation ($\Delta_f H_{298}^\ominus$)	+9 kcal/mol[1]

Experimental Protocols for Synthesis

Detailed, step-by-step experimental protocols for the synthesis of **fluorine perchlorate** are not readily available in open literature due to the compound's extreme hazardousness. However, two primary methods have been reported.

Synthesis from Fluorine and Perchloric Acid

This method was first reported by Rohrback and Cady in 1947.[1][3] It involves the direct fluorination of aqueous perchloric acid.

Overall Reaction: $F_2 + HClO_4 \rightarrow FClO_4 + HF$ [1]

General Procedure: The synthesis is conducted by passing fluorine gas over cold, concentrated (typically 60-72%) aqueous perchloric acid.[4] The reaction is highly exothermic and produces the dangerously explosive **fluorine perchlorate** gas, which must be handled with extreme care in a specialized apparatus, likely constructed from materials resistant to both fluorine and perchloric acid, such as platinum or nickel alloys.

Thermal Decomposition of Tetrafluoroammonium Perchlorate

This method is reported to yield very pure **fluorine perchlorate** that can be manipulated and frozen without explosion.[1]

Overall Reaction: $\text{NF}_4\text{ClO}_4 \rightarrow \text{NF}_3 + \text{FClO}_4$ [1]

General Procedure: The thermal decomposition of tetrafluoroammonium perchlorate (NF_4ClO_4) is performed under controlled heating. The resulting gaseous products, nitrogen trifluoride (NF_3) and **fluorine perchlorate** (FClO_4), would then be separated, likely through fractional condensation.

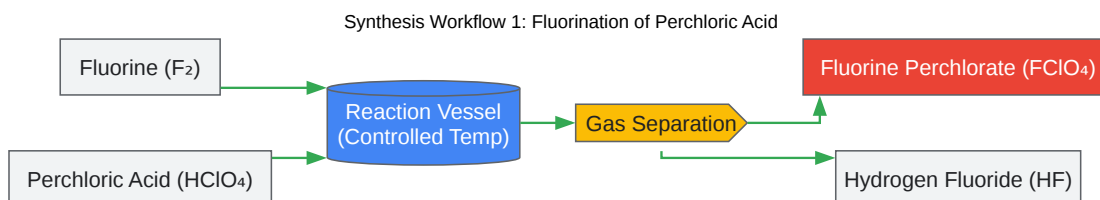
Chemical Reactivity and Hazards

Fluorine perchlorate is a powerful oxidizing agent and is highly unpredictable. Its hazardous nature stems from the weak O-F bond and the +7 oxidation state of the chlorine atom.[1]

- Explosive Instability: It is an extremely unstable gas that can explode spontaneously.[1] Detonation can be triggered by contact with small amounts of reducing agents, organic compounds, dust, or even rough surfaces.
- Strong Oxidizer: It reacts vigorously with reducing agents. For instance, it oxidizes iodide ions to iodine.[1]
 - Reaction with Iodide: $\text{FOClO}_3 + 2\text{I}^- \rightarrow \text{ClO}_4^- + \text{F}^- + \text{I}_2$
- Reactions with Organic Compounds: It reacts explosively with many organic materials. Its reaction with tetrafluoroethylene is an example of an addition reaction.[1]
 - Reaction with Tetrafluoroethylene: $\text{CF}_2=\text{CF}_2 + \text{FOClO}_3 \rightarrow \text{CF}_3\text{CF}_2\text{OClO}_3$

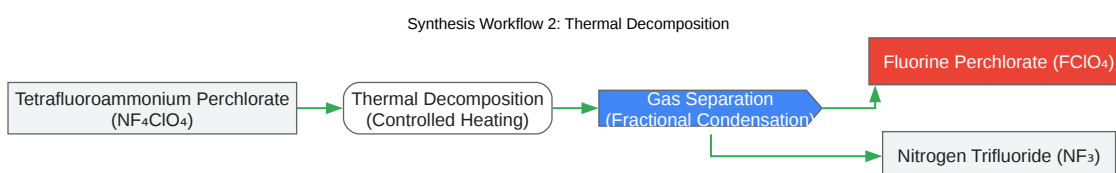
Mandatory Visualizations

Synthesis Workflows



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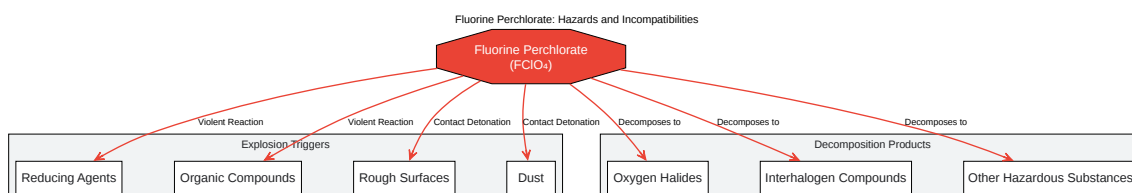
Caption: Fluorination of Perchloric Acid Synthesis Workflow.



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Caption: Thermal Decomposition Synthesis Workflow.

Logical Relationship: Hazards and Incompatibilities



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Caption: Hazards and Incompatibilities of **Fluorine Perchlorate**.

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References

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